

An In-depth Technical Guide to 3-(Benzylxy)-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 3-(Benzylxy)-4-hydroxybenzaldehyde

Cat. No.: B116517

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This technical guide provides a comprehensive overview of **3-(Benzylxy)-4-hydroxybenzaldehyde**, a key intermediate in the synthesis of various organic molecules, including pharmaceuticals. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, offering detailed information on its identifiers, properties, synthesis, and potential biological relevance.

Core Identifiers and Physicochemical Properties

3-(Benzylxy)-4-hydroxybenzaldehyde is an aromatic aldehyde characterized by the presence of a benzylxy and a hydroxyl group on the benzaldehyde core. Accurate identification and understanding of its chemical and physical properties are crucial for its application in research and synthesis.

Chemical Identifiers

A comprehensive list of identifiers for **3-(Benzylxy)-4-hydroxybenzaldehyde** is provided below, facilitating its unambiguous identification in databases and literature.

Identifier Type	Value
CAS Number	50773-56-3 [1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₄ H ₁₂ O ₃ [1] [2] [4] [5] [6]
Molecular Weight	228.24 g/mol [1] [2] [6]
IUPAC Name	4-hydroxy-3-(phenylmethoxy)benzaldehyde [6]
Synonyms	4-Hydroxy-3-(phenylmethoxy)-benzaldehyde, 3-(Phenylmethoxy)-4-hydroxybenzaldehyde [1]
InChI	InChI=1S/C14H12O3/c15-9-12-6-7-13(16)14(8-12)17-10-11-4-2-1-3-5-11/h1-9,16H,10H2 [1] [6]
InChIKey	CWMRCRFAIQFHU-UHFFFAOYSA-N [4] [5] [6]
Canonical SMILES	C1=CC=C(C=C1)COC2=C(C=CC(=C2)C=O)O [2] [6]
PubChem CID	11020635 [6]
MDL Number	MFCD09836534 [2]

Physicochemical Data

The following table summarizes the key physicochemical properties of **3-(BenzylOxy)-4-hydroxybenzaldehyde**.

Property	Value
Physical Form	Solid [4]
Flash Point	114 °C [2]
Purity	≥95% (commercially available) [4]

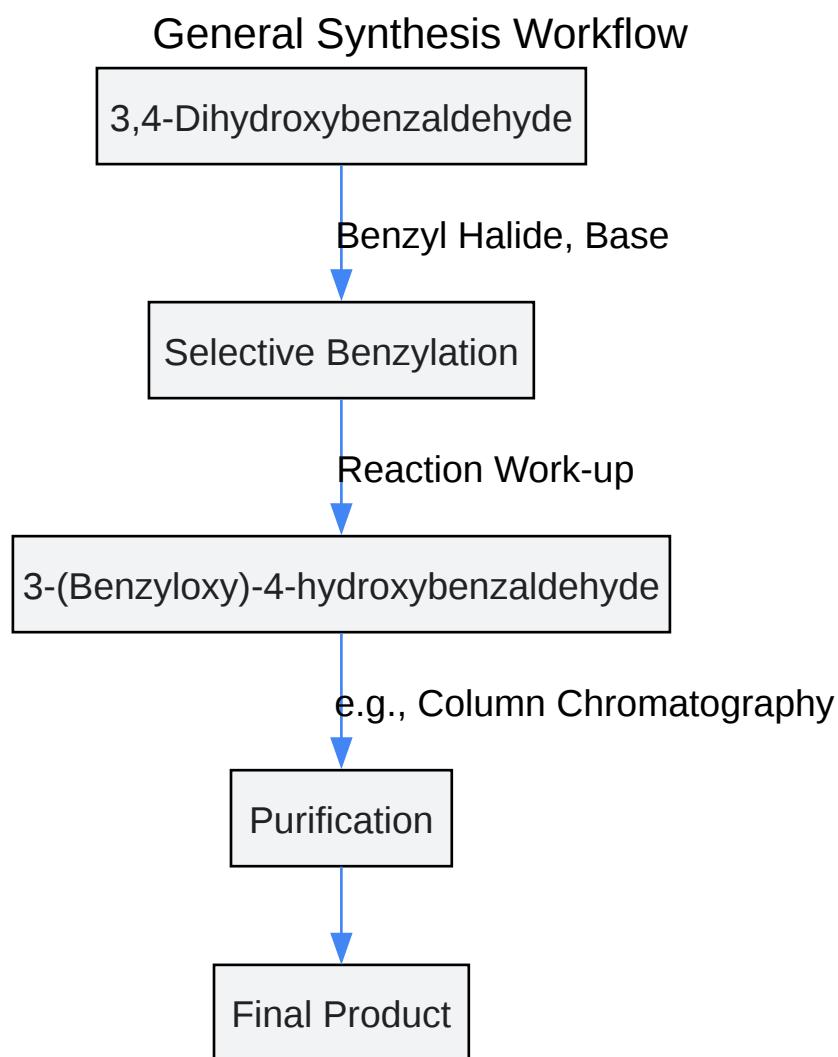
Synthesis and Experimental Protocols

The synthesis of **3-(BenzylOxy)-4-hydroxybenzaldehyde** is a critical process for its use as a building block in organic chemistry. Below are detailed experimental protocols for its

preparation.

Synthetic Workflow

The primary synthetic route to **3-(BenzylOxy)-4-hydroxybenzaldehyde** involves the selective protection of one hydroxyl group of a dihydroxybenzaldehyde precursor, followed by the introduction of the aldehyde functional group if not already present. A common method is the selective benzylation of 3,4-dihydroxybenzaldehyde.^[7]



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Caption: General workflow for the synthesis of **3-(BenzylOxy)-4-hydroxybenzaldehyde**.

Experimental Protocol: Selective Benzylation of 3,4-Dihydroxybenzaldehyde

This protocol describes a common laboratory-scale synthesis of **3-(Benzylxy)-4-hydroxybenzaldehyde**.

Materials:

- 3,4-Dihydroxybenzaldehyde
- Benzyl chloride or benzyl bromide[7]
- Anhydrous potassium carbonate (K_2CO_3) or another suitable base
- Anhydrous N,N-Dimethylformamide (DMF) or acetone as solvent
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and ethyl acetate for elution

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3,4-dihydroxybenzaldehyde in the chosen solvent (e.g., DMF).
- Addition of Base: Add anhydrous potassium carbonate to the solution. The amount should be slightly more than one molar equivalent to selectively deprotonate one of the hydroxyl groups.
- Addition of Benzylation Agent: Slowly add one molar equivalent of benzyl chloride or benzyl bromide to the reaction mixture at room temperature.

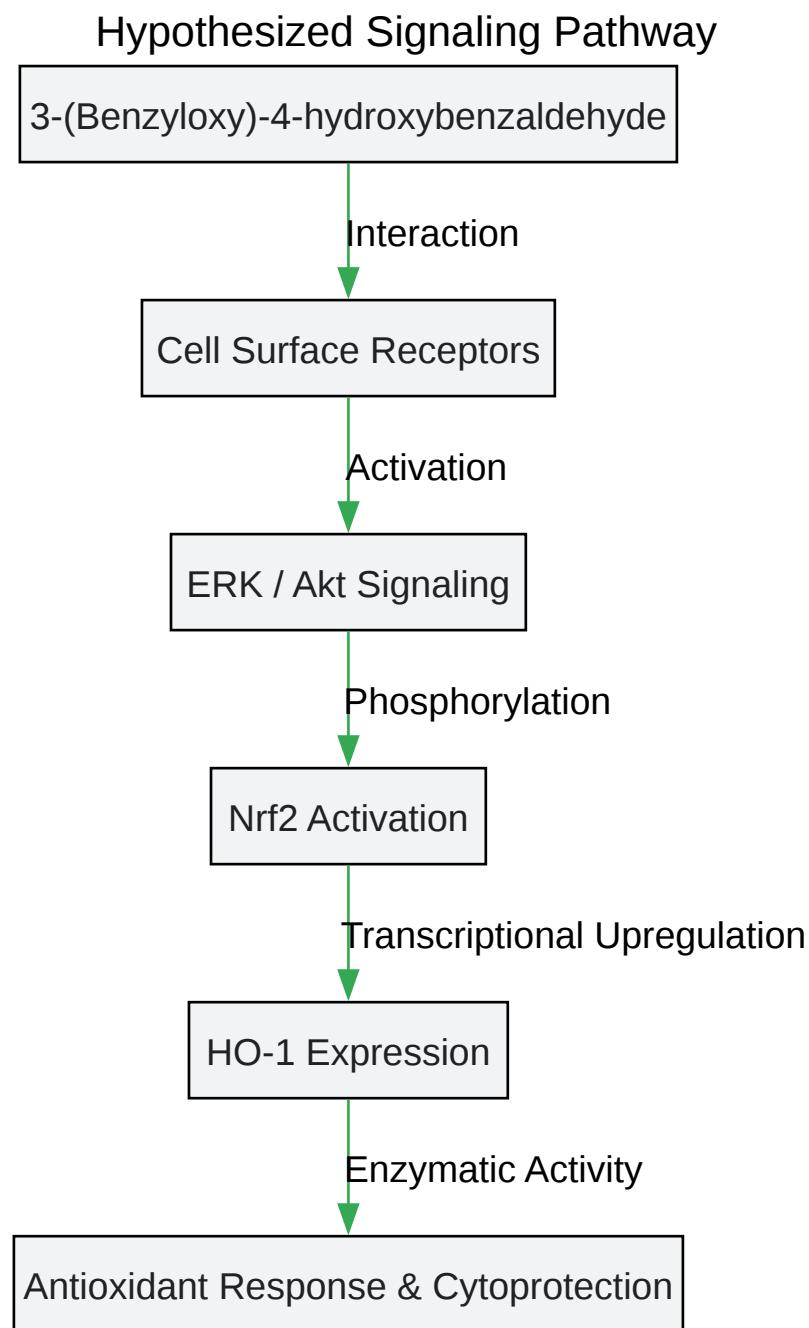
- Reaction: Heat the mixture to a moderate temperature (e.g., 60-80 °C) and stir for several hours until the starting material is consumed, as monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing water and ethyl acetate.
- Extraction: Extract the aqueous layer with ethyl acetate. Combine the organic layers and wash them with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent, to isolate the desired product, **3-(BenzylOxy)-4-hydroxybenzaldehyde**.^[7]

Potential Biological Activity and Signaling Pathways

While direct studies on the biological activity of **3-(BenzylOxy)-4-hydroxybenzaldehyde** are limited, research on structurally related benzaldehyde derivatives provides insights into its potential pharmacological effects. Notably, compounds like 3-hydroxybenzaldehyde and 4-hydroxybenzaldehyde have been shown to exhibit antioxidant and cytoprotective properties.^[8] ^[9]^[10]

Plausible Signaling Pathway Involvement

Based on the activity of similar compounds, it is plausible that **3-(BenzylOxy)-4-hydroxybenzaldehyde** could modulate cellular signaling pathways involved in oxidative stress response and cell survival. For instance, some benzaldehyde derivatives have been shown to activate the Nrf2/HO-1 pathway, a key regulator of the antioxidant response, via the ERK and Akt signaling cascades.^[11] Additionally, related hydroxybenzaldehydes have been implicated in the activation of the Sonic Hedgehog (Shh) signaling pathway.^[8]^[9]^[12]



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Caption: Hypothesized signaling cascade for the cytoprotective effects of **3-(Benzylloxy)-4-hydroxybenzaldehyde**.

Further research is necessary to elucidate the specific biological activities and mechanisms of action of **3-(Benzylloxy)-4-hydroxybenzaldehyde**. The potential for this compound to serve as

a scaffold for the development of novel therapeutic agents warrants its investigation in various biological assays. This guide serves as a foundational resource for such future studies.

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